

2'-Hydroxylagarotetrol CAS number and molecular structure.

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Compound of Interest

Compound Name: 2'-Hydroxylagarotetrol

Cat. No.: B12381159

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In-Depth Technical Guide: 2'-Hydroxylagarotetrol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2'-Hydroxylagarotetrol is a phenylethylketone derivative that belongs to the broader class of 2-(2-phenylethyl)chromones (PECs). These compounds are recognized as some of the characteristic chemical constituents of agarwood, the highly valued resinous heartwood produced by trees of the *Aquilaria* species. While research has been conducted on the diverse biological activities of agarwood extracts and various isolated PECs, specific data on **2'-Hydroxylagarotetrol** is limited. This guide provides a comprehensive overview of the known information on **2'-Hydroxylagarotetrol** and contextualizes its potential properties based on the activities of related 2-(2-phenylethyl)chromones.

Chemical and Physical Properties

A summary of the key chemical identifiers and properties for **2'-Hydroxylagarotetrol** is provided in the table below.

Property	Value
CAS Number	135308-83-7
Molecular Formula	C ₁₇ H ₁₈ O ₇
Molecular Weight	334.32 g/mol
SMILES	<chem>O=C1C2=C(OC(CCC3=C(O)C=CC=C3)=C1)---INVALID-LINK----INVALID-LINK----INVALID-LINK--[C@H]2O</chem>
Chemical Class	Phenylethylketone derivative, 2-(2-Phenylethyl)chromone

Molecular Structure

The molecular structure of **2'-Hydroxylagarotetrol** is characterized by a chromone core linked to a phenylethyl group with a hydroxyl substitution on the phenyl ring.

Biological Activities and Therapeutic Potential (Inferred from Related Compounds)

Direct experimental studies on the biological activities of **2'-Hydroxylagarotetrol** are not readily available in the current scientific literature. However, the class of 2-(2-phenylethyl)chromones (PECs) isolated from agarwood has been investigated for a range of pharmacological effects. These findings provide a basis for inferring the potential activities of **2'-Hydroxylagarotetrol**. PECs have demonstrated diverse biological properties, including neuroprotective, anti-inflammatory, antioxidant, and antimicrobial activities[1].

The following table summarizes the reported biological activities of various 2-(2-phenylethyl)chromone derivatives from agarwood, offering a comparative context.

Compound/Extract	Biological Activity	Assay	Key Findings (e.g., IC ₅₀)
Agarwood Extract (Aquilaria sinensis)	Anti-inflammatory	Nitric oxide (NO) production in RAW264.7 cells	Compound 1 showed an IC ₅₀ of 22.31 ± 0.42 μM[2]
2-(2-phenylethyl)chromone derivatives (8, 12, 14) from artificial agarwood	α-glucosidase inhibition	In vitro α-glucosidase assay	IC ₅₀ values of 0.15, 0.05, and 0.09 mM, respectively[3]
2-(2-phenylethyl)chromone derivatives (3, 9, 11, 14)	Acetylcholinesterase (AChE) inhibition	In vitro AChE assay	Weak inhibitory activity reported[3]
2-(2-phenylethyl)chromone-sesquiterpene hybrid (Compound 1)	Neuroprotective	H ₂ O ₂ -induced apoptosis in SH-SY5Y cells	Demonstrated neuroprotective effects[2]
2-(2-phenylethyl)chromone derivatives (12, 13)	Cytotoxic	Human gastric cancer cell line (SGC-7901)	Weak cytotoxicity observed[3]

Experimental Protocols

Detailed experimental protocols for **2'-Hydroxylagarotetrol** are not published. However, based on studies of related compounds, the following are examples of methodologies that would be employed to investigate its biological activities.

Anti-inflammatory Activity Assay (Nitric Oxide Inhibition)

This assay is commonly used to screen for anti-inflammatory potential.

- Cell Culture: Murine macrophage cells (e.g., RAW264.7) are cultured in a suitable medium (e.g., DMEM) supplemented with fetal bovine serum and antibiotics.

- **Treatment:** Cells are pre-treated with various concentrations of the test compound (e.g., **2'-Hydroxylagarotetrol**) for a specified period (e.g., 1 hour).
- **Inflammatory Stimulus:** Inflammation is induced by adding lipopolysaccharide (LPS) to the cell culture.
- **Incubation:** The cells are incubated for a further period (e.g., 24 hours).
- **Nitrite Measurement:** The production of nitric oxide (NO) is quantified by measuring the accumulation of its stable metabolite, nitrite, in the culture supernatant using the Griess reagent.
- **Data Analysis:** The concentration of the compound that inhibits NO production by 50% (IC₅₀) is calculated.

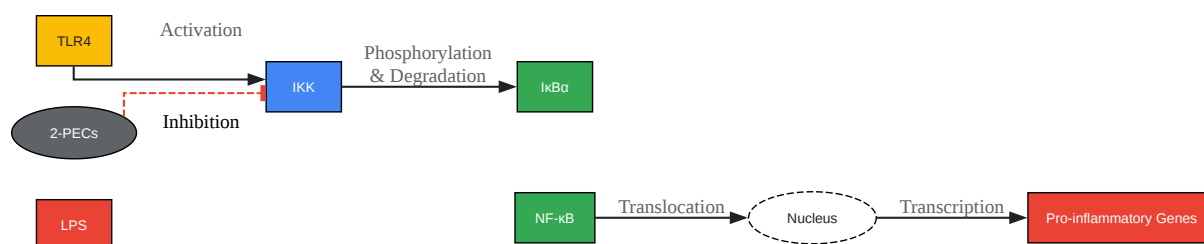
Antioxidant Activity Assay (DPPH Radical Scavenging)

This is a common and rapid assay to assess the free radical scavenging ability of a compound.

- **Preparation of DPPH Solution:** A solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in a suitable solvent (e.g., methanol or ethanol) is prepared.
- **Reaction Mixture:** The test compound at various concentrations is mixed with the DPPH solution.
- **Incubation:** The mixture is incubated in the dark at room temperature for a specific time (e.g., 30 minutes).
- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (around 517 nm) using a spectrophotometer. The decrease in absorbance indicates the radical scavenging activity.
- **Calculation:** The percentage of radical scavenging activity is calculated, and the concentration required for 50% scavenging (IC₅₀) is determined.

Signaling Pathways

While the specific signaling pathways modulated by **2'-Hydroxylagarotetrol** have not been elucidated, many anti-inflammatory compounds from natural sources are known to interact with the Nuclear Factor-kappa B (NF- κ B) signaling pathway. The diagram below illustrates a simplified representation of this pathway, which is a plausible target for 2-(2-phenylethyl)chromones from agarwood.



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Caption: Simplified NF- κ B signaling pathway, a potential target for 2-(2-phenylethyl)chromones (2-PECs).

Conclusion and Future Directions

2'-Hydroxylagarotetrol remains a poorly characterized compound within the broader, pharmacologically interesting class of 2-(2-phenylethyl)chromones from agarwood. While its precise biological activities are unknown, the documented anti-inflammatory, antioxidant, and neuroprotective effects of related compounds suggest that **2'-Hydroxylagarotetrol** warrants further investigation. Future research should focus on the isolation or synthesis of this compound to enable direct evaluation of its bioactivities and to elucidate its mechanisms of action and potential therapeutic applications.

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